

Unveiling the Ivermectin B1a Monosaccharide: A Technical Guide to its Discovery and Synthesis

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Compound of Interest

Compound Name: Ivermectin B1a monosaccharide

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This technical guide provides an in-depth exploration of the discovery and synthesis of the **Ivermectin B1a monosaccharide**, L-oleandrose. Aimed at researchers, scientists, and drug development professionals, this document details the biosynthetic and chemical synthesis pathways, presents key quantitative data, and offers insights into the experimental protocols that underpin this critical component of a Nobel Prize-winning antiparasitic agent.

Introduction: The Significance of L-Oleandrose in Ivermectin

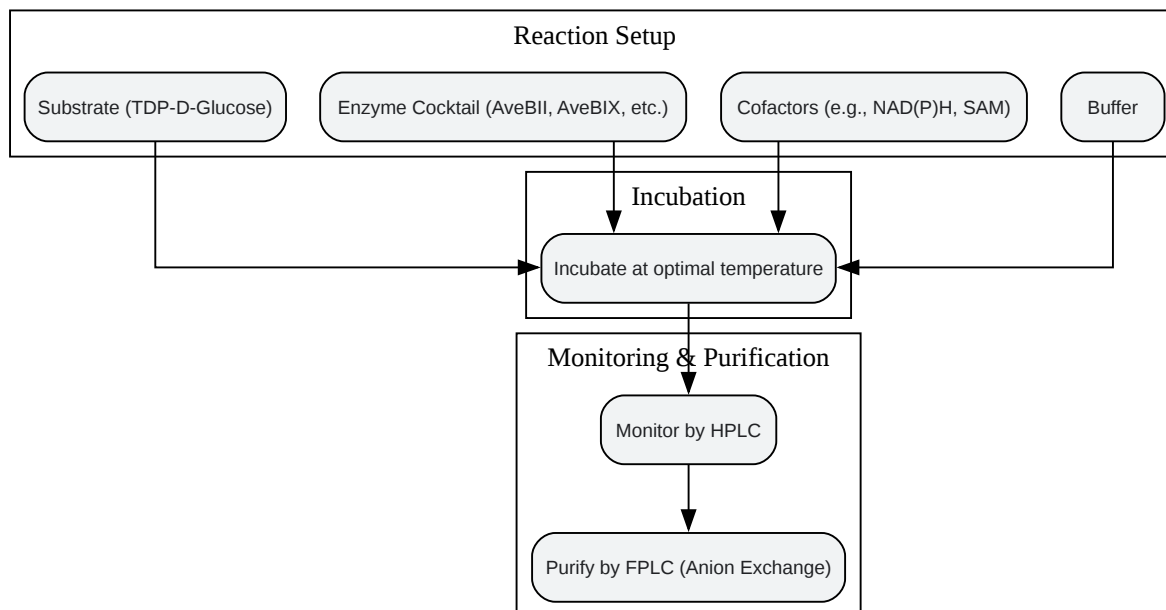
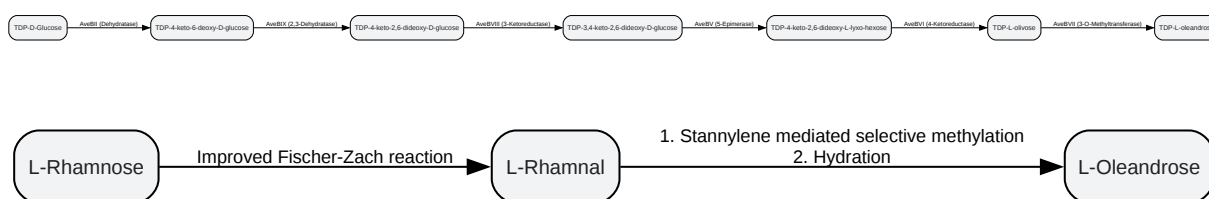
Ivermectin, a potent endectocide, is a semi-synthetic derivative of avermectin B1, a macrocyclic lactone produced by the bacterium *Streptomyces avermitilis*.^{[1][2]} Its broad-spectrum antiparasitic activity is critically dependent on the disaccharide moiety attached at the C-13 position, which is composed of two L-oleandrose units. The discovery of Ivermectin's core structure and the subsequent elucidation of its monosaccharide component's synthesis have been pivotal in the development of this essential medicine. This guide focuses specifically on the L-oleandrose monosaccharide, a 2,6-dideoxy-3-O-methyl-L-arabino-hexopyranose, detailing its intricate biosynthesis and the various chemical strategies developed for its synthesis.

Biosynthesis of L-Oleandrose

The biosynthesis of L-oleandrose in avermectin-producing organisms is a complex enzymatic process that starts from a common sugar nucleotide precursor, thymidine diphosphate (TDP)-D-glucose. The pathway involves a series of enzymatic modifications to achieve the final 2,6-dideoxy-3-O-methylated sugar.

The TDP-L-Oleandrose Biosynthetic Pathway

The biosynthesis of TDP- β -L-oleandrose, the activated sugar donor for avermectin glycosylation, has been delineated through the characterization of key enzymes in the biosynthetic gene cluster.[3] The pathway proceeds through several key intermediates, as illustrated in the diagram below.



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